

Astragaloside II plant source *Astragalus membranaceus*

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Compound Focus: Astragaloside II

CAS No.: 84676-89-1

Cat. No.: S1960439

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Botanical Source & Basic Properties

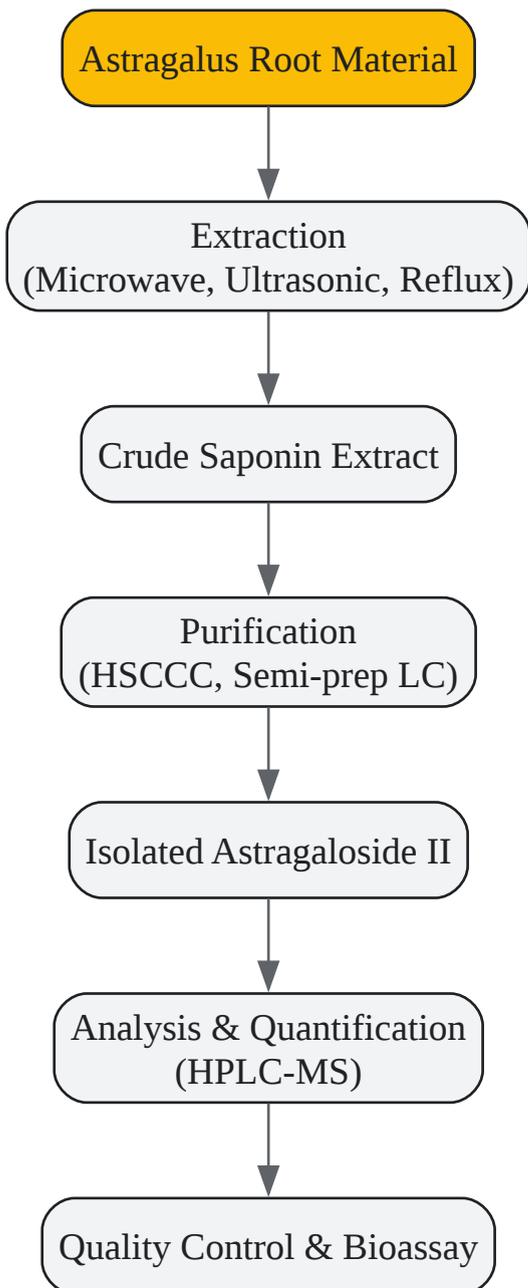
Astragaloside II is a **Cycloartane-type triterpene glycoside** primarily extracted from the root of *Astragalus membranaceus* [1] [2]. The table below summarizes its core chemical identifiers.

Property	Specification
Synonyms	Astrasieversianin VIII [1]
CAS No.	84676-89-1 [1]
Molecular Formula	C ₄₃ H ₇₀ O ₁₅ [1]
Molecular Weight	827.01 g/mol [1]
Plant Source	Root of <i>Astragalus membranaceus</i> [1] [2]

Extraction & Analytical Techniques

A combination of advanced techniques is used to isolate, purify, and identify **Astragaloside II** and related saponins from the complex matrix of the *Astragalus* root.

- **Extraction Techniques:** Common methods include **microwave-assisted extraction**, **ultrasonic-assisted extraction**, **enzyme extraction**, and **reflux extraction** [2]. The choice of method significantly impacts the yield and purity of the final extract.
- **Separation & Purification:** Techniques like **high-speed counter-current chromatography (HSCCC)** and **semi-preparative liquid chromatography** are highly effective for isolating individual saponin compounds from crude extracts [3].
- **Qualitative & Quantitative Analysis:** **High-Performance Liquid Chromatography (HPLC)** coupled with mass spectrometry (e.g., **HPLC-APCI-MS**) is a standard method for identifying and quantifying **Astragaloside II** [2].



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Workflow for the extraction, isolation, and analysis of **Astragaloside II**.

Quantitative Biological Activity & Experimental Data

The following tables summarize key experimental findings for **Astragaloside II**, including effective concentrations, model systems, and observed outcomes.

Table: In Vitro Pharmacological Activities of Astragaloside II

Biological Activity	Experimental Model	Concentration/ Dose	Key Results	Citation
Osteoblast Proliferation	Rat primary osteoblasts	0.1 nM - 10 μ M (48-72 h)	Significantly promoted cell viability in a concentration-dependent manner.	[1]
Immunomodulation	Primary mouse splenocytes	10-30 nM (48-96 h)	Enhanced proliferation induced by ConA, alloantigen, or anti-CD3.	[1]
Chemosensitization	Bel-7402/FU (5-FU resistant liver cancer cells)	80 μ M (48 h)	Sensitized cells to 5-FU-induced death; suppressed autophagy proteins LC3-II and Beclin-1.	[1]
Anti-inflammatory	LPS-stimulated CCD-18Co cells	1 μ M (48 h)	Inhibited levels of HIF- α , p-p65, and p-I κ B; reduced pro-inflammatory cytokines (IL-6, TNF- α , IL-1 β).	[1]

Table: In Vivo Pharmacological Activities of Astragaloside II

Disease Model	Animal Model	Dosage & Administration	Treatment Duration	Key Outcomes	Citation
Ulcerative Colitis	Male BABL/c mice with DSS-induced colitis	30 mg/kg & 50 mg/kg (oral gavage, once daily)	10 days	Alleviated disease symptoms, prevented weight loss, increased colon length, reduced pro-inflammatory cytokines (IL-6, TNF- α , IL-1 β), and increased SOD.	[1]

Mechanisms of Action & Signaling Pathways

Astragaloside II exerts its multi-target effects through several key molecular pathways, as visualized below.

*Proposed core signaling pathways and biological activities of **Astragaloside II**.*

Application Notes for Drug Development

- **Synergistic Potential:** Astragalus saponins, flavonoids, and polysaccharides often work synergistically [4] [5]. Investigating **Astragaloside II** in combination with other Astragalus components or standard chemotherapeutic agents (e.g., 5-Fluorouracil) could be a fruitful research avenue [1].
- **Drug Delivery Considerations:** Like many natural polysaccharides and glycosides, **Astragaloside II** may face challenges with low oral bioavailability due to its large molecular weight and low lipophilicity [6]. Formulation strategies such as **nanocarriers** could be explored to improve its absorption and efficacy [6].

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